

The Solubility Profile of 4-(Trifluoromethyl)benzamidoxime: A Review of Available Data

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzamidoxime

Cat. No.: B1245326

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This technical guide addresses the solubility of **4-(Trifluoromethyl)benzamidoxime**, a compound of interest for researchers, scientists, and professionals in drug development. Despite a comprehensive review of scientific literature and chemical databases, quantitative solubility data for this compound in various solvents remains largely unavailable in the public domain. This guide summarizes the currently accessible physicochemical properties of **4-(Trifluoromethyl)benzamidoxime** and outlines general experimental protocols for solubility determination, providing a framework for researchers to conduct their own analyses.

Physicochemical Properties

4-(Trifluoromethyl)benzamidoxime is a white to off-white crystalline solid. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ F ₃ N ₂ O	[1]
Molecular Weight	204.15 g/mol	[1]
CAS Number	22179-86-8	
Melting Point	125-130 °C	
Appearance	White to off-white crystalline powder	
InChI Key	QCVFLUSIBKAKPC-UHFFFAOYSA-N	

Table 1: Physicochemical Properties of **4-(Trifluoromethyl)benzamidoxime**

Solubility Data

A thorough search of available scientific literature and chemical supplier databases did not yield specific quantitative data on the solubility of **4-(Trifluoromethyl)benzamidoxime** in common organic or aqueous solvents. This lack of data highlights a significant gap in the chemical characterization of this compound.

Recommended Experimental Protocol for Solubility Determination

For researchers requiring solubility data, the following established methodologies are recommended for determining the solubility of **4-(Trifluoromethyl)benzamidoxime**.

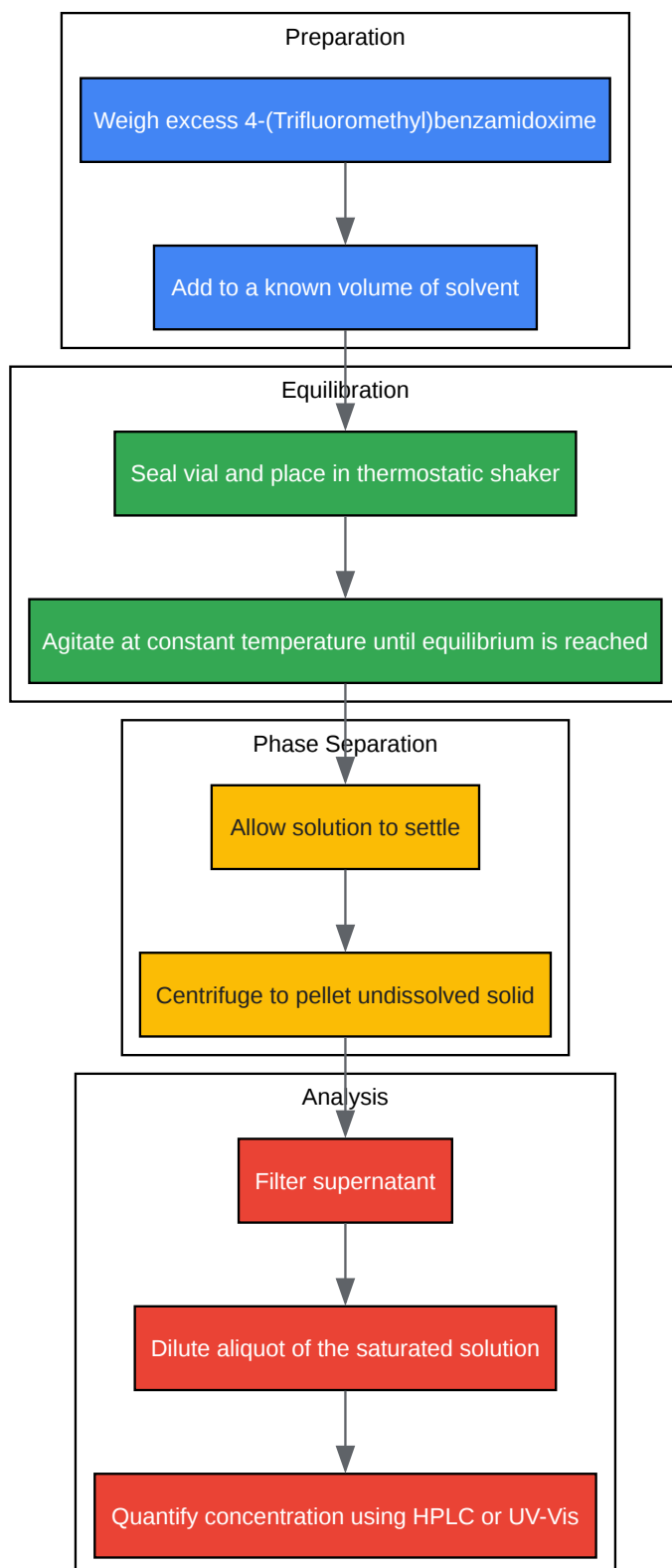
Materials and Methods

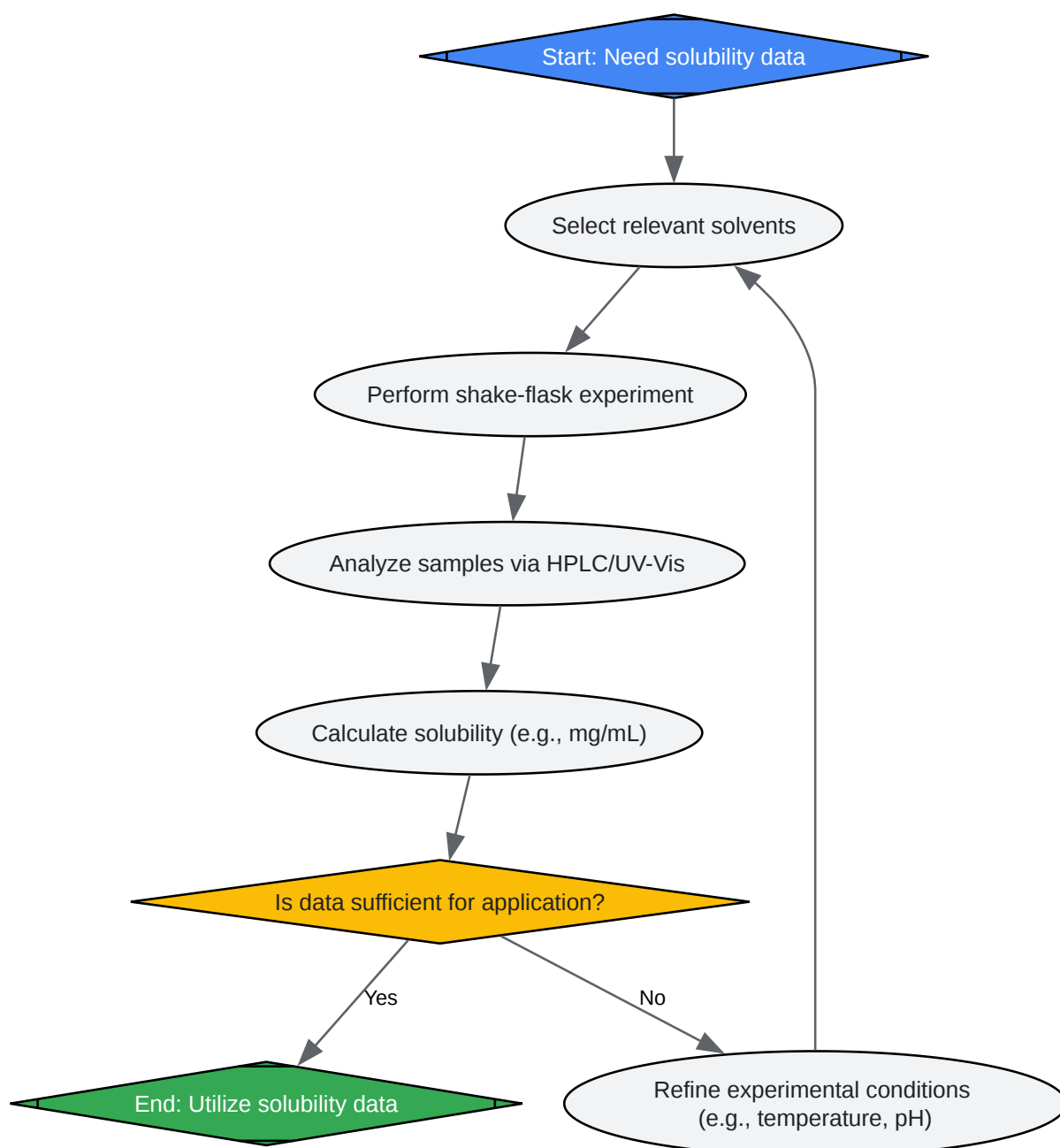
- **4-(Trifluoromethyl)benzamidoxime** (high purity)
- A selection of solvents of interest (e.g., water, ethanol, methanol, acetone, dimethyl sulfoxide (DMSO), etc.)
- Analytical balance

- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Syringe filters (e.g., 0.45 μm)
- Volumetric flasks and pipettes

Experimental Workflow: Shake-Flask Method

The shake-flask method is a widely accepted technique for determining equilibrium solubility. The general workflow is depicted in the diagram below.





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References

- 1. 4-(Trifluoromethyl)benzamidoxime | C₈H₇F₃N₂O | CID 609329 - PubChem [pubchem.ncbi.nlm.nih.gov]
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